

Sonolisib irreversible pan-isoform PI3K inhibition

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Compound Focus: Sonolisib

CAS No.: 502632-66-8

Cat. No.: S548420

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Molecular & Mechanistic Profile

Property	Description
CAS Number	502632-66-8 [1]
Chemical Formula	$C_{29}H_{35}NO_8$ [1]
Molecular Weight	525.59 g/mol [1]
Mechanism of Action	Irreversible, pan-isoform PI3K inhibitor [2] [1]
Primary Effect	Inhibits production of phosphatidylinositol-3,4,5-trisphosphate (PIP3) and blocks PI3K/Akt signaling pathway [1]

Biochemical Inhibition Data (IC50)

The following table summarizes the half-maximal inhibitory concentration (IC50) of **Sonolisib** against different Class I PI3K isoforms, demonstrating its pan-isoform activity.

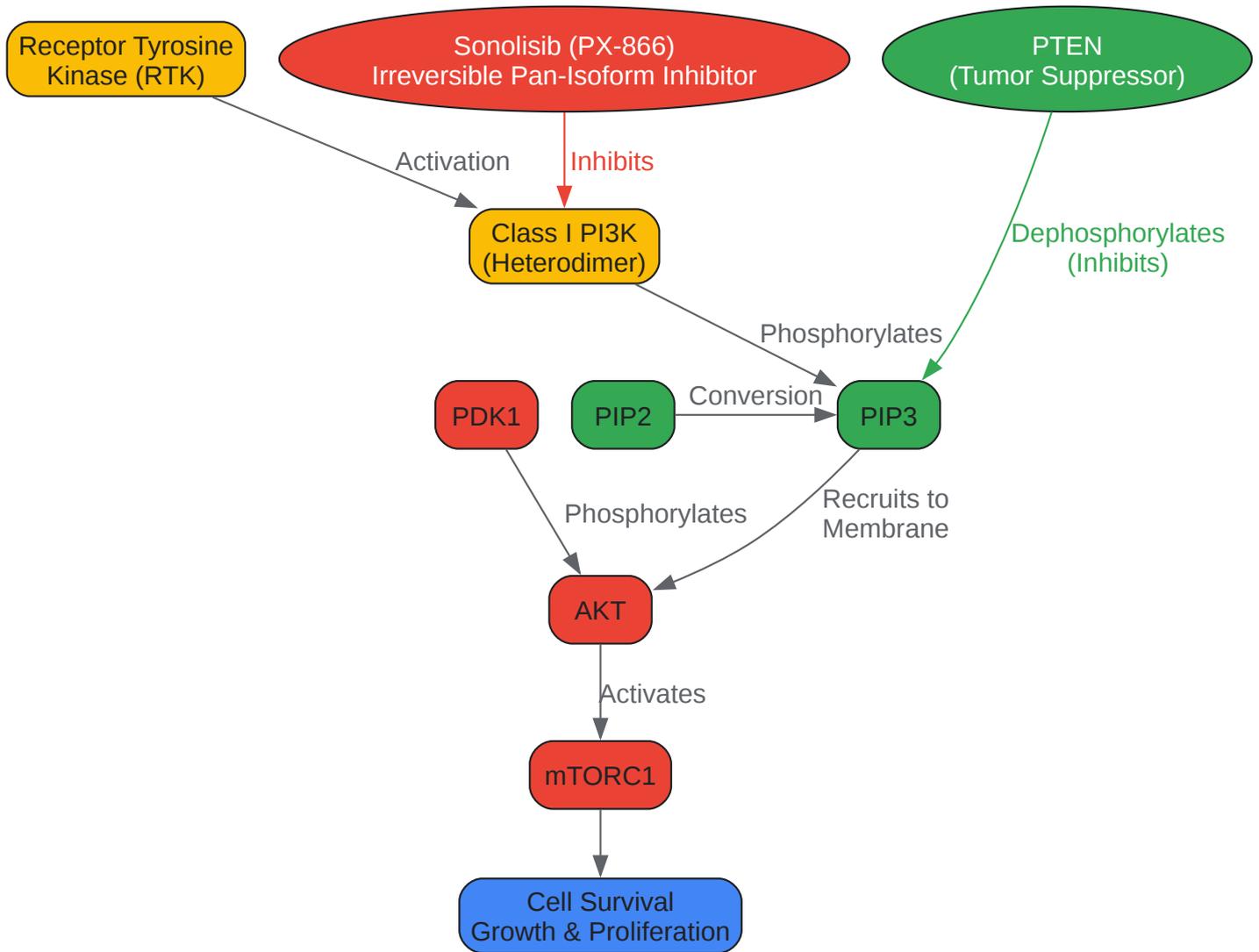
PI3K Isoform	IC50 (nM)
p110 α (PIK3CA)	0.1 nM [1]
p110 γ (PIK3CG)	1.0 nM [1]
p110 δ (PIK3CD)	2.9 nM [1]
p110 β (PIK3CB)	>300 nM [2]

Note: The high IC50 for the p110 β isoform indicates significantly weaker inhibition compared to the other isoforms [2].

Mechanism of Action & Pathway

Sonolisib functions as an **irreversible inhibitor** of Class I Phosphoinositide 3-Kinases (PI3Ks) [1]. It potently inhibits the p110 α , γ , and δ catalytic subunits, thereby blocking the conversion of phosphatidylinositol (4,5)-bisphosphate (PIP2) to phosphatidylinositol (3,4,5)-trisphosphate (PIP3). This prevents the recruitment and activation of AKT and its downstream effectors in the mTOR signaling pathway, which are crucial for cell survival, growth, and proliferation [3] [4].

The diagram below illustrates the core PI3K/AKT/mTOR signaling pathway and the site of **Sonolisib**'s action.



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The PI3K/AKT/mTOR pathway and **Sonolisib**'s inhibitory action. **Sonolisib** irreversibly inhibits PI3K, blocking the signal that drives cancer cell processes.

Research Context & Limitations

- **Therapeutic Investigation:** **Sonolisib** has been evaluated in clinical trials for solid tumors, but its further development, like many pan-PI3K inhibitors, has been hampered by **on-target toxicities** [2].
- **Information Limitations:** The available search results lack detailed experimental protocols (e.g., specific cell culture conditions, in vivo dosing regimens, Western blot antibodies/conditions) and comprehensive preclinical data. The provided IC50 for p110 β is from a single source and should be verified [2].

How to Proceed Further

To compile the in-depth technical guide you require, I suggest you:

- **Consult Primary Literature:** Search for original research papers on **Sonolisib** (PX-866) on platforms like PubMed, using the CAS number (502632-66-8) for precise results.
- **Review Clinical Trial Records:** Check detailed results and study protocols on clinical trial registries (e.g., ClinicalTrials.gov) using "PX-866" or "**Sonolisib**" as a keyword.
- **Explore Specific Assays:** The mentioned IC50 values likely come from specific kinase binding or lipid kinase assays. Recreating these experiments would require sourcing detailed methods from foundational papers.

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References

1. | TargetMol Sonolisib [targetmol.com]
2. The emerging role of PI3K inhibitors for solid tumour treatment ... [pmc.ncbi.nlm.nih.gov]
3. Recent advances in the use of PI for glioblastoma... 3 K inhibitors [pmc.ncbi.nlm.nih.gov]
4. /AKT/mTOR signaling transduction pathway and targeted... PI 3 K [molecular-cancer.biomedcentral.com]

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